

# Molecular weight and formula of C.I. Disperse Yellow 70

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## Compound of Interest

Compound Name: C.I. Disperse yellow 70

Cat. No.: B1143457

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## C.I. Disperse Yellow 70: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the chemical and physical properties of **C.I. Disperse Yellow 70**, a monoazo disperse dye. The information is compiled to support research and development activities, with a focus on its molecular characteristics. Due to the proprietary nature of industrial chemical production, detailed experimental protocols for the synthesis and analysis of **C.I. Disperse Yellow 70** are not publicly available. However, this guide furnishes general methodologies and a representative analytical workflow.

## Core Properties and Data

**C.I. Disperse Yellow 70** is identified by the CAS Registry Number 12223-91-5.<sup>[1]</sup> Its fundamental molecular and physical data are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>24</sub> H <sub>17</sub> N <sub>5</sub> O <sub>5</sub>	[1]
Molecular Weight	455.42 g/mol	[1]
CAS Registry Number	12223-91-5	[1]
C.I. Number	11900	[1]
Synonyms	5-[[4-(2,4-Dinitroanilino)phenyl]diazenyl] [1,1'-biphenyl]-2-ol	
Molecular Structure Class	Single Azo	[1]

## Experimental Protocols

While specific, detailed experimental protocols for the synthesis and analysis of **C.I. Disperse Yellow 70** are proprietary and not available in the public domain, this section outlines the general principles and common methodologies employed for disperse dyes.

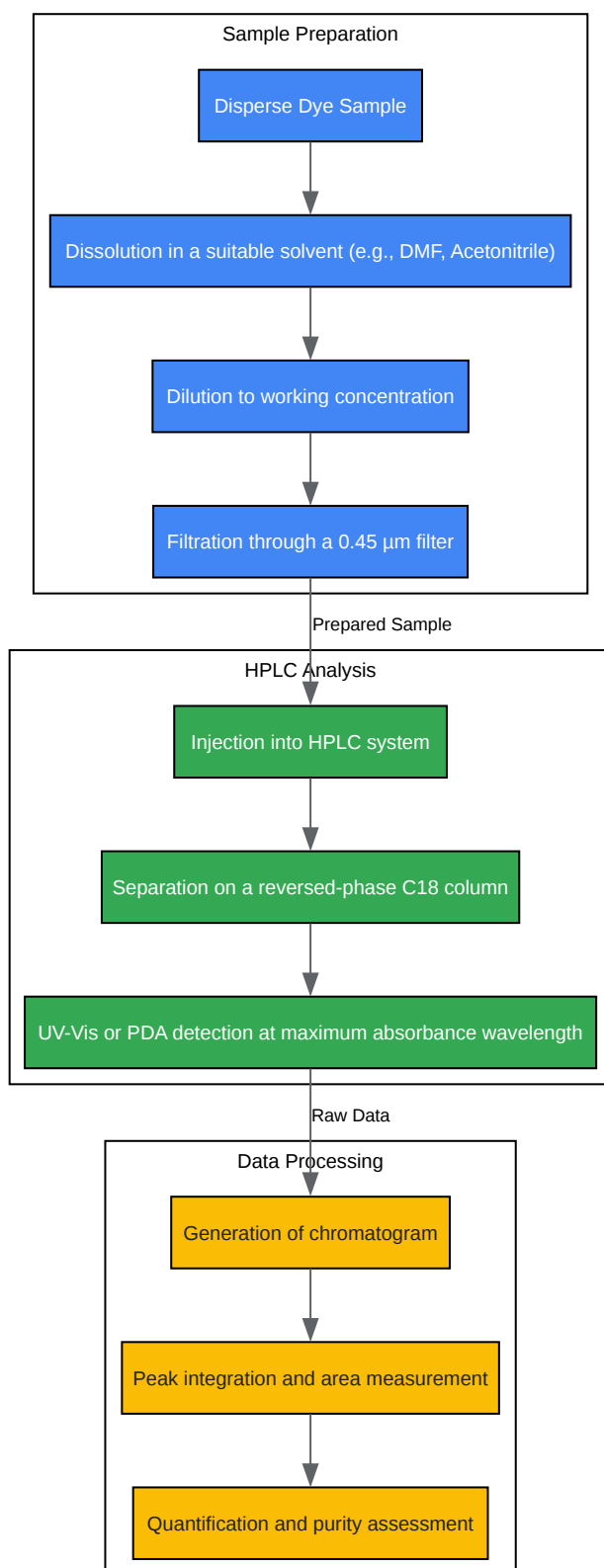
## General Synthesis Method

The manufacturing process for **C.I. Disperse Yellow 70** involves a multi-step chemical synthesis.[1] The general procedure is as follows:

- **Condensation:** The synthesis begins with the condensation reaction of 1-Chloro-2,4-dinitrobenzene and Benzene-1,4-diamine. This reaction forms the intermediate product, C.I. Disperse Yellow 9.
- **Diazotization:** The resulting C.I. Disperse Yellow 9 undergoes diazotization, a process that converts the primary aromatic amine group into a diazonium salt.
- **Coupling:** The final step is the coupling of the diazonium salt with 2-hydroxyphenylbenzene (2-phenylphenol). This reaction forms the final **C.I. Disperse Yellow 70** molecule.

## Analytical Workflow: A General Approach

A common analytical technique for the characterization and purity assessment of disperse dyes is High-Performance Liquid Chromatography (HPLC). A general workflow for the analysis of a disperse dye sample, adaptable for **C.I. Disperse Yellow 70**, is illustrated in the diagram below.



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## References

- 1. worlddyevariety.com [worlddyevariety.com]
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